

Briciclib DMSO solubility protocol

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Briciclib

CAS No.: 865783-99-9

Cat. No.: S522025

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Briciclib Solubility Data

The table below summarizes the solubility data for **Briciclib** from multiple commercial sources.

Source	Solvent	Solubility (mg/mL)	Solubility (mM)	Note
Selleck Chemicals [1] [2]	DMSO	95 mg/mL	200.24 mM	In-house tested
Selleck Chemicals [1] [2]	Water	Insoluble	-	-
Selleck Chemicals [1] [2]	Ethanol	Insoluble	-	-
TargetMol [3]	DMSO	50 mg/mL	105.39 mM	-
BOC Sciences [4]	DMSO	>31 mg/mL	>65.3 mM	-
Peptide Database [5]	DMSO	≥30 mg/mL	≥63.2 mM	-

> **Important Note:** The solubility values reported by different suppliers show variations. This is normal and can be attributed to **slight batch-to-batch variations** [2]. It is always good practice to confirm the solubility for your specific batch of the compound.

Experimental Protocols

Here are detailed methodologies for preparing **Briciclib** stock solutions and in vivo formulations, primarily based on protocols from Selleck Chemicals.

In Vitro Stock Solution in DMSO

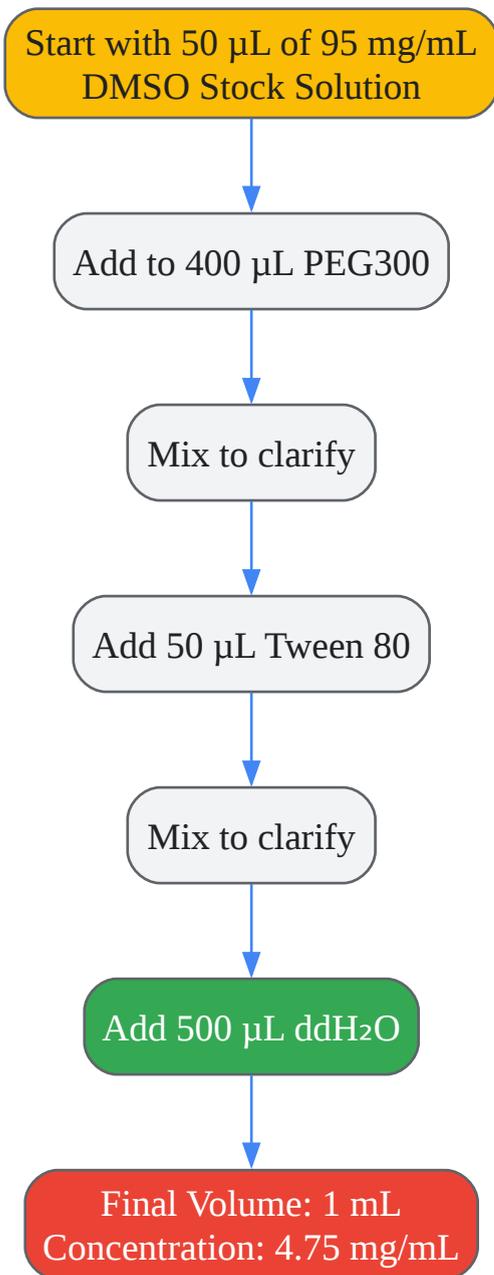
- **Calculation:** Determine the mass of **Briciclib** needed to achieve your desired stock concentration. For example, to make a 50 mg/mL solution, dissolve 5 mg of **Briciclib** in 100 μ L of DMSO.
- **Preparation:** Add the calculated amount of anhydrous, moisture-free DMSO to the vial containing **Briciclib** powder [1] [2].
- **Mixing:** Gently vortex or sonicate the mixture to ensure complete dissolution and formation of a clear solution [2].
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at **-80°C** for long-term stability (recommended for 6 months) [5]. The chemical stability of the powder is typically **3 years at -20°C** [1].

In Vivo Formulations

For animal studies, **Briciclib** is insoluble in water and requires special formulations. Below are two validated protocols for preparing clear solutions [1] [2].

Formulation 1: 5% DMSO + 40% PEG300 + 5% Tween 80 + 50% ddH₂O

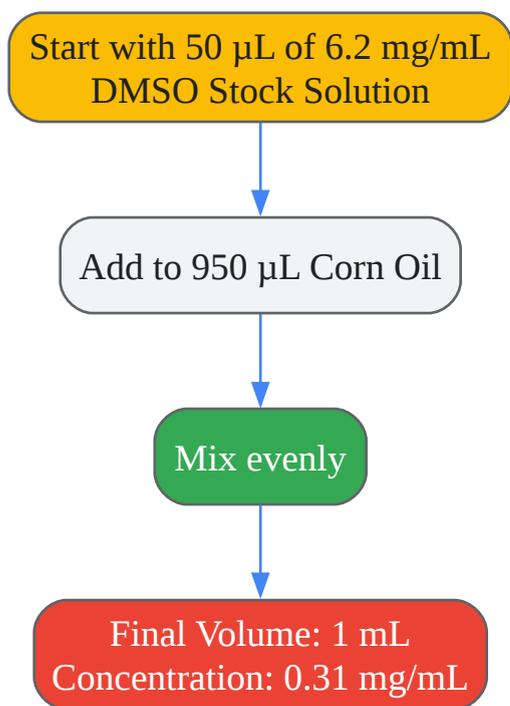
- **Final Concentration:** 4.75 mg/mL (10.01 mM)
- **Preparation Workflow:**



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Formulation 2: 5% DMSO + 95% Corn Oil

- **Final Concentration:** 0.31 mg/mL (0.65 mM)
- **Preparation Workflow:**



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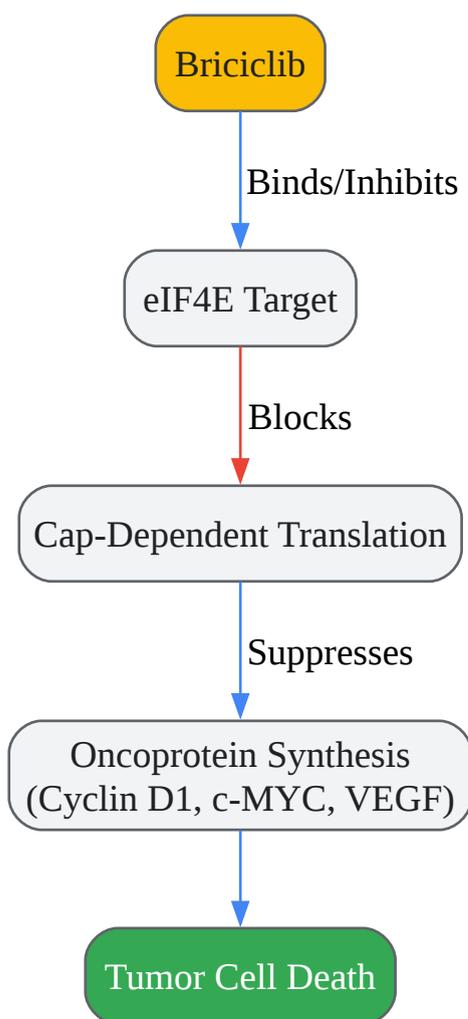
> **Critical Protocol Notes:** > * **Solvent Order:** Always add solvents in the specified order [2]. > * **Clarification:** Ensure the solution is clear at each mixing step before adding the next solvent. Physical methods like vortexing, ultrasound, or a warm water bath can be used to aid dissolution [2]. > * **Immediate Use:** For optimal results, use the prepared in vivo formulation immediately [1] [2].

Key Considerations for Researchers

- **DMSO Quality:** Use fresh, high-quality, anhydrous DMSO. DMSO is hygroscopic and absorbing water can significantly reduce the solubility of **Briciclib** and potentially lead to compound precipitation [1].
- **Solution Stability:** While the powder is stable at room temperature for short periods during shipping [2], stock solutions in DMSO should be stored at -80°C . Always note the preparation date and avoid repeated freezing and thawing.
- **Dilution for Assays:** When diluting the DMSO stock solution into aqueous cell culture media, be aware that the final DMSO concentration should typically be kept below 0.1-0.5% to minimize cytotoxicity. A preliminary experiment to check for precipitation upon dilution is recommended.
- **In Vivo Route:** The provided in vivo formulations are typically suitable for oral administration (e.g., via gavage) or intraperitoneal injection [5].

Mechanism of Action Context

Briciclib (ON-014185) is a water-soluble phosphate ester prodrug of ON-013100 [5] [4]. Its primary mechanism of action involves binding to and inhibiting the eukaryotic translation initiation factor 4E (eIF4E) [1] [5]. This inhibition blocks the cap-dependent translation of key proteins like cyclin D1 and c-MYC, which are crucial for cancer cell proliferation and survival, ultimately leading to tumor cell death [5] [4]. The following diagram illustrates this pathway and **Briciclib**'s role.



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References

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